

Application Notes and Protocols for the Quantification of Solvent Red 169

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Compound of Interest

Compound Name: Solvent Red 169

CAS No.: 27354-18-3

Cat. No.: B133992

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Introduction: The Significance of Quantifying Solvent Red 169

Solvent Red 169, a member of the anthraquinone dye family, is a synthetic colorant prized for its vibrant red hue, exceptional thermal stability, and lightfastness.[1] These properties have led to its widespread use in coloring a variety of materials, including plastics, polymers, fibers, waxes, and printing inks.[2] For researchers, scientists, and professionals in drug development, the ability to accurately quantify the concentration of **Solvent Red 169** in a solution is paramount for quality control, formulation development, and ensuring product consistency.

This comprehensive guide provides detailed protocols for two robust analytical methods for the quantification of **Solvent Red 169**: UV-Visible (UV-Vis) Spectrophotometry and High-Performance Liquid Chromatography (HPLC). The choice between these methods will depend on the specific requirements of the analysis, such as the complexity of the sample matrix, the required sensitivity, and the available instrumentation.

Physicochemical Properties of Solvent Red 169

A thorough understanding of the physicochemical properties of **Solvent Red 169** is fundamental to developing and executing accurate analytical methods.

Property	Value/Description	Source
Chemical Name	1-(isopropylamino)anthracene-9,10-dione	[3]
CAS Number	27354-18-3	[2]
Molecular Formula	C ₁₇ H ₁₅ NO ₂	[4]
Molecular Weight	265.31 g/mol	[4]
Appearance	Bluish-red powder	[2]
Solubility	Soluble in various organic solvents such as toluene.	
Chemical Class	Anthraquinone Dye	[4]

Method 1: Quantification by UV-Visible Spectrophotometry

UV-Vis spectrophotometry is a widely accessible and rapid technique for the quantification of chromophoric compounds like **Solvent Red 169**. The method is based on the Beer-Lambert Law, which states that the absorbance of a solution is directly proportional to the concentration of the analyte and the path length of the light through the solution.

Principle

Molecules with chromophores, such as the anthraquinone structure in **Solvent Red 169**, absorb light at specific wavelengths in the ultraviolet and visible regions of the electromagnetic spectrum. By measuring the absorbance of a solution at the wavelength of maximum absorbance (λ_{max}), the concentration of the dye can be determined by comparing it to a calibration curve prepared from standards of known concentrations.

Experimental Protocol

1. Materials and Reagents:

- **Solvent Red 169** analytical standard
- HPLC-grade Toluene (or other suitable organic solvent)
- Volumetric flasks (Class A)
- Pipettes (Class A)
- Quartz cuvettes (1 cm path length)
- UV-Vis Spectrophotometer

2. Preparation of Standard Solutions:

- Stock Standard Solution (e.g., 100 µg/mL): Accurately weigh approximately 10 mg of **Solvent Red 169** analytical standard and transfer it to a 100 mL volumetric flask. Dissolve the dye in a small amount of toluene and then dilute to the mark with the same solvent. Mix thoroughly.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock standard solution with toluene. A typical concentration range for the calibration curve could be 1, 2, 5, 10, and 15 µg/mL.

3. Determination of Wavelength of Maximum Absorbance (λ_{max}):

- Take one of the mid-range working standard solutions (e.g., 5 µg/mL).
- Scan the solution using the spectrophotometer over a wavelength range of 400-700 nm, using toluene as a blank.
- The wavelength at which the highest absorbance is recorded is the λ_{max} . For anthraquinone dyes with a red appearance, the λ_{max} is typically in the range of 450-550 nm. It is crucial to experimentally determine the precise λ_{max} for **Solvent Red 169** in the chosen solvent for accurate quantification.

4. Generation of Calibration Curve:

- Set the spectrophotometer to the predetermined λ_{max} .
- Measure the absorbance of the blank (toluene) and each of the working standard solutions.
- Plot a graph of absorbance versus concentration ($\mu\text{g/mL}$).
- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the coefficient of determination (R^2). An R^2 value > 0.995 is generally considered acceptable.

5. Sample Analysis:

- Prepare the sample solution by dissolving the material containing **Solvent Red 169** in toluene. Dilute the solution as necessary to ensure the absorbance falls within the linear range of the calibration curve.
- Measure the absorbance of the sample solution at the λ_{max} .
- Calculate the concentration of **Solvent Red 169** in the sample using the equation of the line from the calibration curve.

Method 2: Quantification by High-Performance Liquid Chromatography (HPLC)

HPLC is a powerful separation technique that offers high specificity and sensitivity for the quantification of analytes in complex mixtures. A reversed-phase HPLC method is particularly well-suited for the analysis of moderately polar compounds like **Solvent Red 169**.

Principle

In reversed-phase HPLC, the sample is injected into a column packed with a nonpolar stationary phase (e.g., C18). A polar mobile phase is then pumped through the column. Analytes in the sample interact with both the stationary and mobile phases. Compounds with higher polarity will have a greater affinity for the mobile phase and will elute from the column faster, while less polar compounds will be retained longer by the stationary phase. The concentration of the analyte is determined by comparing the peak area of the analyte in the sample to the peak areas of standards of known concentrations.

Experimental Protocol

1. Materials and Reagents:

- **Solvent Red 169** analytical standard
- HPLC-grade acetonitrile
- HPLC-grade methanol
- HPLC-grade water
- Formic acid or o-phosphoric acid (for mobile phase modification)
- Volumetric flasks (Class A)
- Pipettes (Class A)
- Syringe filters (0.45 µm)

2. HPLC Instrumentation and Conditions:

- **HPLC System:** A system equipped with a pump, autosampler, column oven, and a UV-Vis or Diode Array Detector (DAD).
- **Column:** A C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 5 µm particle size) is a good starting point.
- **Mobile Phase:** A mixture of acetonitrile (or methanol) and water, often with a small amount of acid (e.g., 0.1% formic acid) to improve peak shape. A common starting point for anthraquinone dyes is a mobile phase of methanol and 0.1% aqueous o-phosphoric acid solution.^[5]
- **Flow Rate:** Typically 1.0 mL/min.
- **Column Temperature:** 30 °C.
- **Detection Wavelength:** Based on the UV-Vis spectrum of anthraquinones, a detection wavelength of 254 nm is often suitable for monitoring the anthraquinone core structure.^{[6][7]}

However, for enhanced sensitivity for this specific red dye, monitoring at a wavelength in the visible range, corresponding to its λ_{max} , should also be evaluated.

- Injection Volume: 10-20 μL .

3. Preparation of Standard and Sample Solutions:

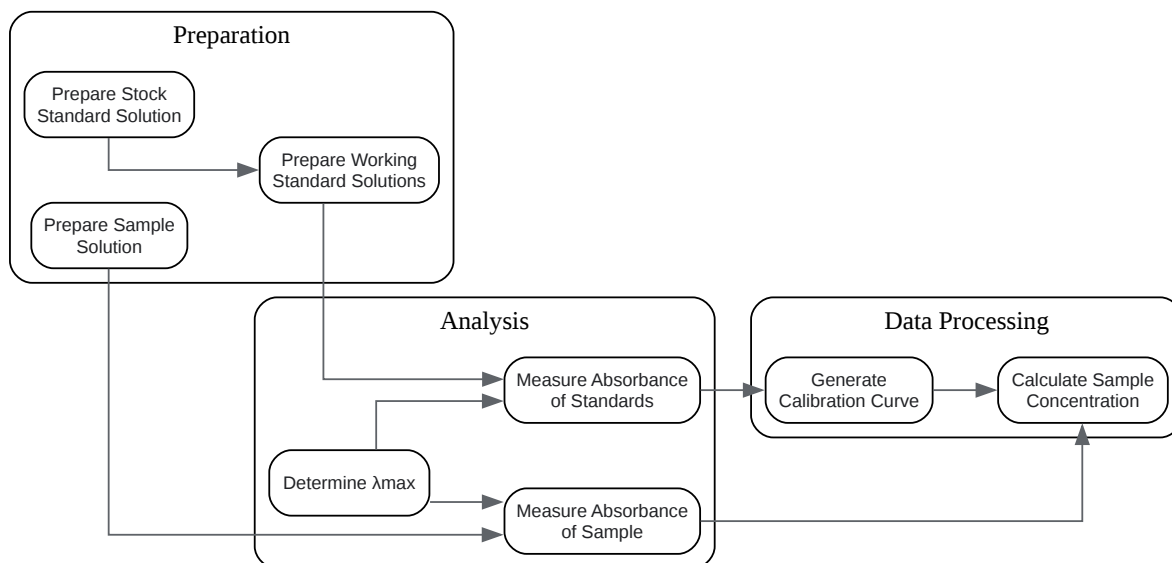
- Standard Stock Solution (e.g., 100 $\mu\text{g/mL}$): Prepare as described in the UV-Vis spectrophotometry section, using the mobile phase as the diluent.
- Working Standard Solutions: Prepare a series of working standards by diluting the stock solution with the mobile phase to concentrations appropriate for the expected sample concentrations (e.g., 1, 5, 10, 25, 50 $\mu\text{g/mL}$).
- Sample Preparation: Dissolve the sample containing **Solvent Red 169** in the mobile phase. Filter the solution through a 0.45 μm syringe filter before injection to remove any particulate matter that could damage the HPLC column.

4. Chromatographic Analysis and Quantification:

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject the standard solutions and the sample solution.
- Identify the peak corresponding to **Solvent Red 169** based on its retention time compared to the standards.
- Generate a calibration curve by plotting the peak area of the standards against their concentrations.
- Determine the concentration of **Solvent Red 169** in the sample by interpolating its peak area on the calibration curve.

Visualizations

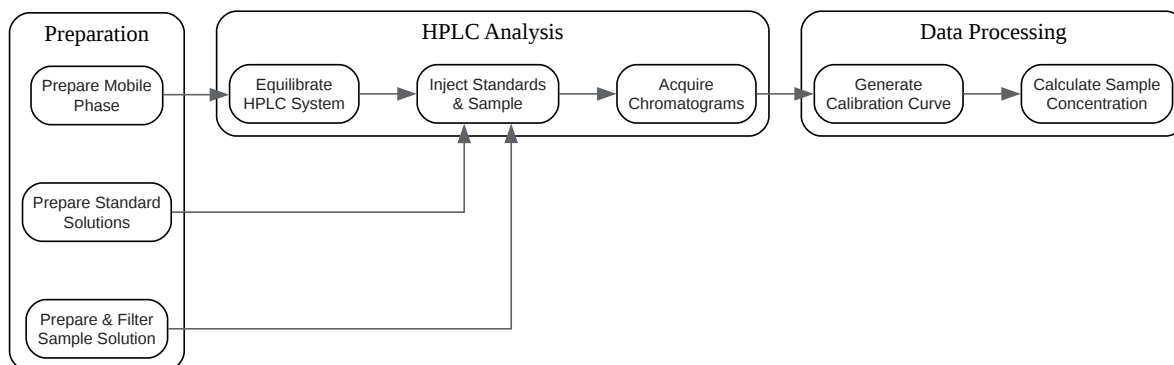
UV-Vis Spectrophotometry Workflow



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Caption: Workflow for quantifying **Solvent Red 169** by UV-Vis spectrophotometry.

HPLC Analysis Workflow



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Caption: Workflow for quantifying **Solvent Red 169** by HPLC.

Trustworthiness and Self-Validating Systems

To ensure the trustworthiness of the results obtained from these protocols, it is essential to incorporate self-validating measures.

- **Method Validation:** For routine analysis, it is highly recommended to perform a full method validation according to ICH guidelines or other relevant regulatory standards. This includes assessing parameters such as linearity, accuracy, precision (repeatability and intermediate precision), specificity, limit of detection (LOD), and limit of quantification (LOQ).
- **System Suitability:** Before each analytical run, perform system suitability tests to ensure the analytical system is performing correctly. For HPLC, this includes parameters like peak symmetry, theoretical plates, and retention time reproducibility. For UV-Vis, this involves checking the stability of the blank reading.
- **Quality Control Samples:** Include quality control (QC) samples at different concentration levels within each analytical run to monitor the accuracy and precision of the analysis over time.

Conclusion

The UV-Vis spectrophotometry and HPLC methods detailed in this application note provide robust and reliable approaches for the quantification of **Solvent Red 169** in various solutions. The choice of method will be dictated by the specific analytical needs. UV-Vis spectrophotometry offers a rapid and straightforward analysis, while HPLC provides superior specificity and is ideal for more complex sample matrices. By following these protocols and incorporating good laboratory practices, researchers and scientists can achieve accurate and reproducible quantification of this important industrial dye.

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